

Technical Monograph: H-Lys-AMC as a Fluorogenic Probe

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Compound of Interest

Compound Name: *H-Lys-AMC*

Cat. No.: *B13090031*

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Executive Summary

H-Lys-AMC (L-Lysine-7-amido-4-methylcoumarin) is a highly sensitive fluorogenic substrate used primarily to assay the activity of aminopeptidases with specificity for basic N-terminal residues (specifically Lysine).[1] Unlike colorimetric substrates, **H-Lys-AMC** allows for continuous kinetic monitoring of enzymatic activity with high signal-to-noise ratios.

This guide details the physicochemical properties, photophysical mechanisms, and validated experimental protocols for utilizing **H-Lys-AMC** in high-throughput screening and enzymology.

Chemical Identity & Molecular Architecture[2]

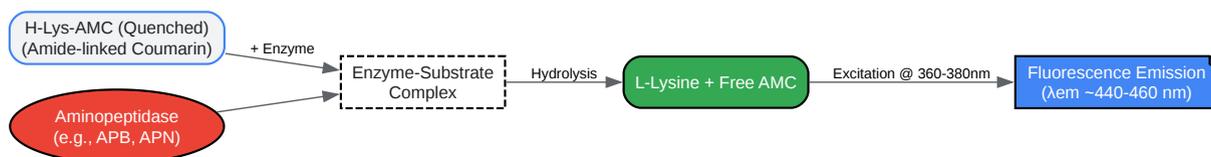
H-Lys-AMC consists of the amino acid L-Lysine conjugated via a peptide bond to the fluorophore 7-amino-4-methylcoumarin (AMC).[1][2]

Physicochemical Constants[4]

Property	Value	Notes
Chemical Name	L-Lysine-7-amido-4-methylcoumarin	
Common Abbreviation	H-Lys-AMC	Also: Lys-AMC
CAS Number (Free Base)	92605-76-0	Primary identifier
CAS Number (Acetate)	201853-23-8	Common salt form for solubility
Molecular Formula	C ₁₆ H ₂₁ N ₃ O ₃	Free base
Molecular Weight	303.36 g/mol	Free base
Solubility	DMSO (≥ 10 mM), DMF	Sparingly soluble in water; requires organic co-solvent for stock
Appearance	White to off-white powder	Protect from light

Structural Diagram & Cleavage Mechanism

The utility of **H-Lys-AMC** relies on the "unmasking" of the coumarin fluorophore. In the intact substrate, the electron-donating amine of the coumarin is involved in an amide bond, which quenches its fluorescence via the Internal Charge Transfer (ICT) mechanism. Upon enzymatic hydrolysis, the free amine is restored, significantly increasing the quantum yield.



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Figure 1: Enzymatic hydrolysis mechanism. The cleavage of the amide bond restores the electron-donating capability of the 7-amino group, triggering strong fluorescence.

Photophysical Properties[6]

- Excitation Max (λ_{ex}): 360–380 nm (UV/Blue region)
- Emission Max (λ_{em}): 440–460 nm (Blue/Cyan region)[3]
- Stokes Shift: ~80 nm (Minimizes self-quenching and scattering interference)

Critical pH Dependency: The fluorescence of the released AMC is pH-dependent. The free amine of AMC has a pKa of approximately 7.8.

- pH > 8.0: AMC exists primarily in the unprotonated form, which is maximally fluorescent.
- pH < 7.0: Protonation of the amine quenches fluorescence.
- Implication: Assays should ideally be conducted at pH 7.5–8.0. If acidic conditions are required for enzyme activity, a "stop solution" (high pH buffer) must be used before reading.

Biological Applications & Specificity

Primary Targets: Aminopeptidases

H-Lys-AMC is the substrate of choice for Aminopeptidase B (APB) and Aminopeptidase N (APN/CD13), which selectively remove N-terminal basic amino acids (Lys, Arg) from peptides.

Distinction from HDAC Assays

Researchers often confuse **H-Lys-AMC** with HDAC substrates.

- HDAC Substrate: Acetylated Lysine (e.g., Boc-Lys(Ac)-AMC).[3][4] HDACs remove the acetyl group.[3]
- **H-Lys-AMC** Role: In HDAC assays, **H-Lys-AMC** is the intermediate product generated after HDAC activity. A second developer enzyme (Trypsin) is then required to cleave the **H-Lys-AMC** to release the signal.
- Direct Use: **H-Lys-AMC** is used directly only for aminopeptidases, not deacetylases.

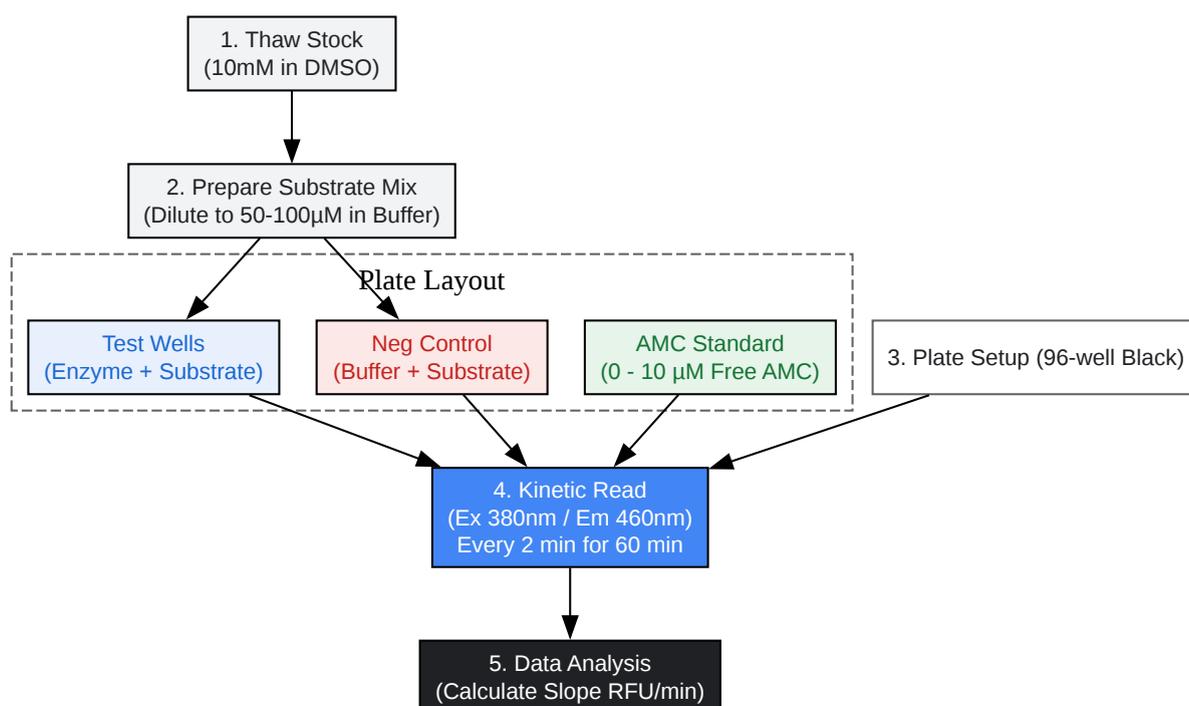
Experimental Protocol: Kinetic Assay

Objective: Determine the specific activity of an unknown Aminopeptidase sample.

Reagents Preparation

- Assay Buffer: 50 mM Tris-HCl, pH 8.0, 0.1 mM ZnCl₂ (many aminopeptidases are metalloenzymes requiring Zn²⁺ or Ca²⁺).
- Stock Solution (10 mM): Dissolve 3.03 mg of **H-Lys-AMC** (free base) in 1.0 mL of anhydrous DMSO. Store at -20°C. Note: If using Acetate salt (MW ~363), use 3.63 mg.
- AMC Standard (Reference): Prepare 10 μM free 7-amino-4-methylcoumarin in Assay Buffer for quantitation.

Workflow (Self-Validating Protocol)



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Figure 2: Standard kinetic assay workflow for aminopeptidase activity profiling.

Step-by-Step Procedure

- Dilution: Dilute the 10 mM DMSO stock into the Assay Buffer to a working concentration of 50–100 μM . Keep DMSO concentration < 1% to avoid enzyme inhibition.
- Plating: Add 90 μL of Substrate Working Solution to wells of a black 96-well plate (black plates minimize background scattering).
- Initiation: Add 10 μL of Enzyme sample to "Test" wells. Add 10 μL of Buffer to "Control" wells.
- Measurement: Immediately place in a fluorescence microplate reader pre-heated to 37°C.
- Settings:
 - Excitation: 380 nm
 - Emission: 460 nm^[5]_[3]
 - Mode: Kinetic (read every 1–2 minutes for 30–60 minutes).
- Quantitation: Convert RFU (Relative Fluorescence Units) to concentration (μM) using the slope of the AMC Standard Curve.

Troubleshooting & Stability

Issue	Probable Cause	Corrective Action
High Background Fluorescence	Spontaneous hydrolysis or contaminated stock.	Check "Negative Control" wells. Store stock at -20°C in anhydrous DMSO. Avoid repeated freeze-thaw cycles. [6]
Low Signal Intensity	pH mismatch or Inner Filter Effect.	Ensure Assay Buffer pH is > 7.5. If substrate concentration is >200 µM, self-quenching may occur; dilute substrate.
Non-Linear Kinetics	Substrate depletion or Enzyme instability.	Use the initial velocity (linear portion, first 5-10 mins). Verify enzyme stability with a known positive control.

Storage:

- Solid: Stable for >1 year at -20°C, desiccated.
- DMSO Stock: Stable for 3–6 months at -20°C. Discard if solution turns yellow (indicates free AMC release).

References

- PubChem. (n.d.).[7] Compound Summary: **H-Lys-AMC**. National Library of Medicine. Retrieved from [Link]

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Sources

- [1. bocsci.com \[bocsci.com\]](#)
- [2. CAS 201853-23-8: H-LYS-AMC ACOH | CymitQuimica \[cymitquimica.com\]](#)
- [3. caymanchem.com \[caymanchem.com\]](#)
- [4. Boc-Lys\(Ac\)-AMC \(Histone Deacetylase \(HDAC\) Substrate\) - Echelon Biosciences \[echelon-inc.com\]](#)
- [5. researchgate.net \[researchgate.net\]](#)
- [6. pdf.benchchem.com \[pdf.benchchem.com\]](#)
- [7. H-Lys-AMC | C16H21N3O3 | CID 7015860 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
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